

# Handling and storage procedures for "Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate"

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## Compound of Interest

Compound Name: Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate

Cat. No.: B1343586

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## Application Notes and Protocols for Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate** is a chemical compound with potential applications in scientific research and drug development. This document provides detailed guidelines for its handling, storage, and use in experimental settings. The information is intended to ensure the safety of laboratory personnel and the integrity of research outcomes.

### Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate** is presented in the table below. This information is crucial for the proper handling and use of the compound.

Property	Value
Molecular Formula	C <sub>23</sub> H <sub>36</sub> O <sub>4</sub>
Molecular Weight	376.53 g/mol
Boiling Point	488.5 °C at 760 mmHg
Density	0.992 g/cm <sup>3</sup>

## Safety and Handling Precautions

Strict adherence to safety protocols is paramount when working with **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate**. The following guidelines are based on general laboratory safety principles for handling chemical compounds of this nature. A comprehensive Safety Data Sheet (SDS) should be consulted for detailed safety information.

### 3.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Always wear chemical safety goggles or a face shield to protect against splashes.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact.
- **Body Protection:** A laboratory coat or apron should be worn to protect clothing and skin.
- **Respiratory Protection:** In case of insufficient ventilation or potential for aerosol formation, use a NIOSH-approved respirator.

### 3.2. General Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Do not inhale dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling the compound.

- Ensure that an eyewash station and safety shower are readily accessible.

### 3.3. Spill and Disposal Procedures

- In case of a spill, evacuate the area and prevent further spread of the material.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Dispose of the waste in accordance with local, state, and federal regulations.

## Storage Procedures

Proper storage is essential to maintain the stability and integrity of **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate**.

- Temperature: Store in a cool, dry place. For long-term storage, refrigeration is recommended.
- Container: Keep the container tightly closed to prevent contamination and moisture absorption.
- Incompatibilities: Store away from strong oxidizing agents and strong bases.

## Experimental Protocols

Currently, there is limited publicly available information on specific experimental protocols involving **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate**. However, based on its chemical structure as an alkoxy-substituted phenyl oxooctanoate, it may be utilized in studies related to:

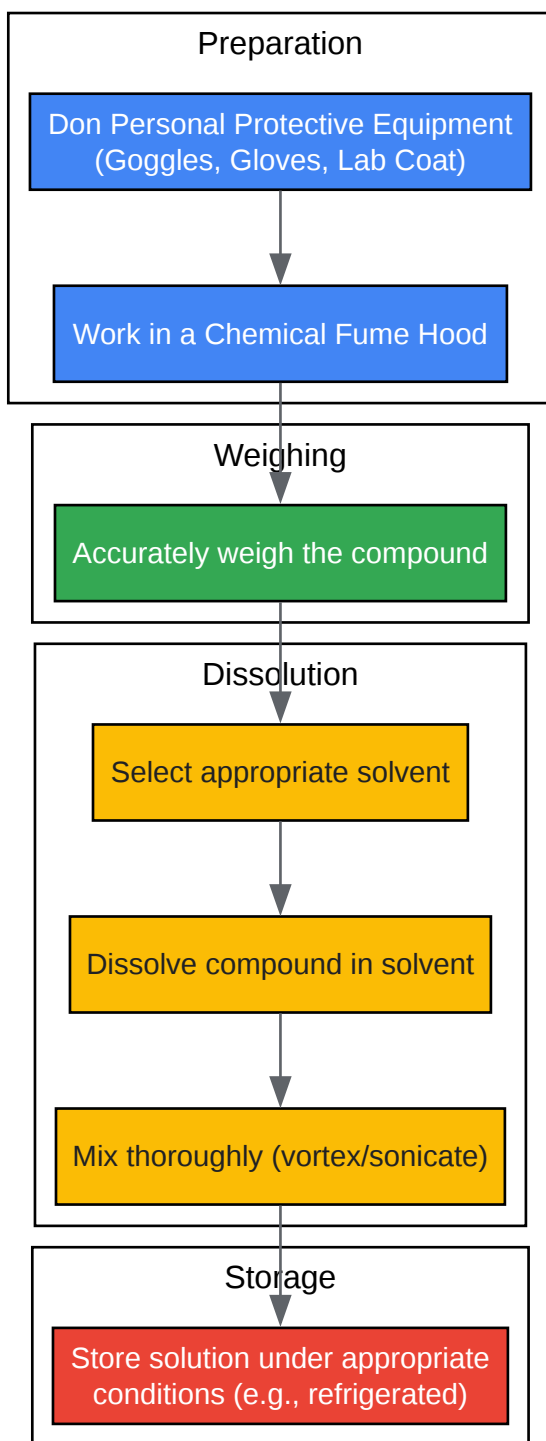
- Organic Synthesis: As a building block or intermediate in the synthesis of more complex molecules.
- Material Science: In the development of new materials with specific optical or electronic properties.
- Biological Screening: As a candidate compound in assays to determine biological activity.

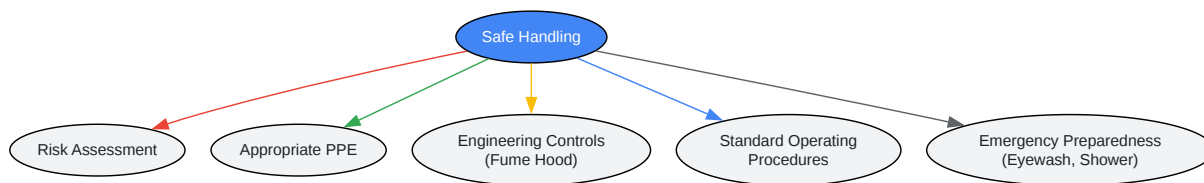
#### General Protocol for Solution Preparation:

- Determine the desired concentration of the solution.
- Weigh the required amount of **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate** using an analytical balance in a fume hood.
- Choose an appropriate solvent. Based on its structure, organic solvents such as ethanol, methanol, or dimethyl sulfoxide (DMSO) are likely to be suitable.
- Add the solvent to the weighed compound in a volumetric flask.
- Mix thoroughly by vortexing or sonicating until the compound is completely dissolved.

## Visualizations

#### Experimental Workflow for Compound Handling and Solution Preparation





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